

## A Cross-Species Comparative Guide to 3-Hydroxypropionate Pathway Enzymes

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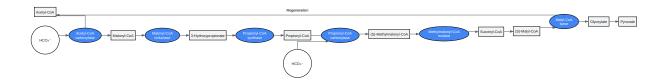
This guide provides a comprehensive comparison of the key enzymes involved in the **3-hydroxypropionate** (3-HP) metabolic pathways across various species. It is designed to be an essential resource for researchers and professionals in metabolic engineering and drug development, offering a detailed overview of enzyme performance, experimental protocols, and pathway comparisons to facilitate informed decisions in pathway reconstruction and optimization for 3-HP production.

## The 3-Hydroxypropionate Bi-Cycle: A Core Pathway for Carbon Fixation

The **3-hydroxypropionate** bi-cycle is a carbon fixation pathway found in some chemotrophic and phototrophic bacteria, most notably in Chloroflexus aurantiacus. This pathway is of significant interest for biotechnological applications due to its oxygen tolerance and the production of valuable chemical intermediates. The cycle involves a series of enzymatic reactions that convert acetyl-CoA and bicarbonate into glyoxylate, which is then assimilated to produce pyruvate.

Below is a diagram illustrating the core reactions of the **3-hydroxypropionate** bi-cycle.

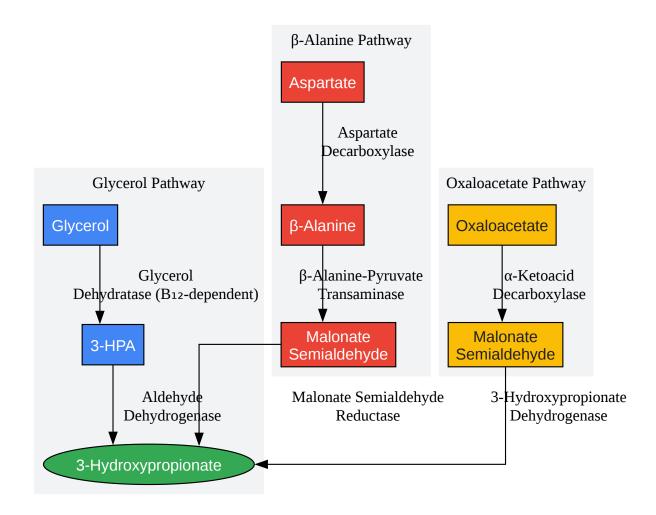












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